

C-glycosidic nikkomycin structure elucidation

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Compound Focus: Nikkomycin pseudo-J

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An Overview of C-Glycosidic Nikkomycins

Nikkomycins are a class of nucleoside-peptide antibiotics produced by *Streptomyces* species. They function as competitive inhibitors of chitin synthase, making them active against various fungi and some insects [1].

The key structural feature distinguishing the "pseudo" variants is their **C-glycosidic bond**. In the well-known nikkomycins Z and J, the uracil base is connected to the sugar moiety via an **N-glycosidic bond**. In contrast, nikkomycins pseudo-Z (ψ -Z) and pseudo-J (ψ -J) feature a **C-glycosidic bond** between the C-5 atom of the uracil ring and the C-1' atom of a 5-amino-5-deoxy-D-allo-furanuronic acid molecule [2] [3].

The table below summarizes the core characteristics of these compounds:

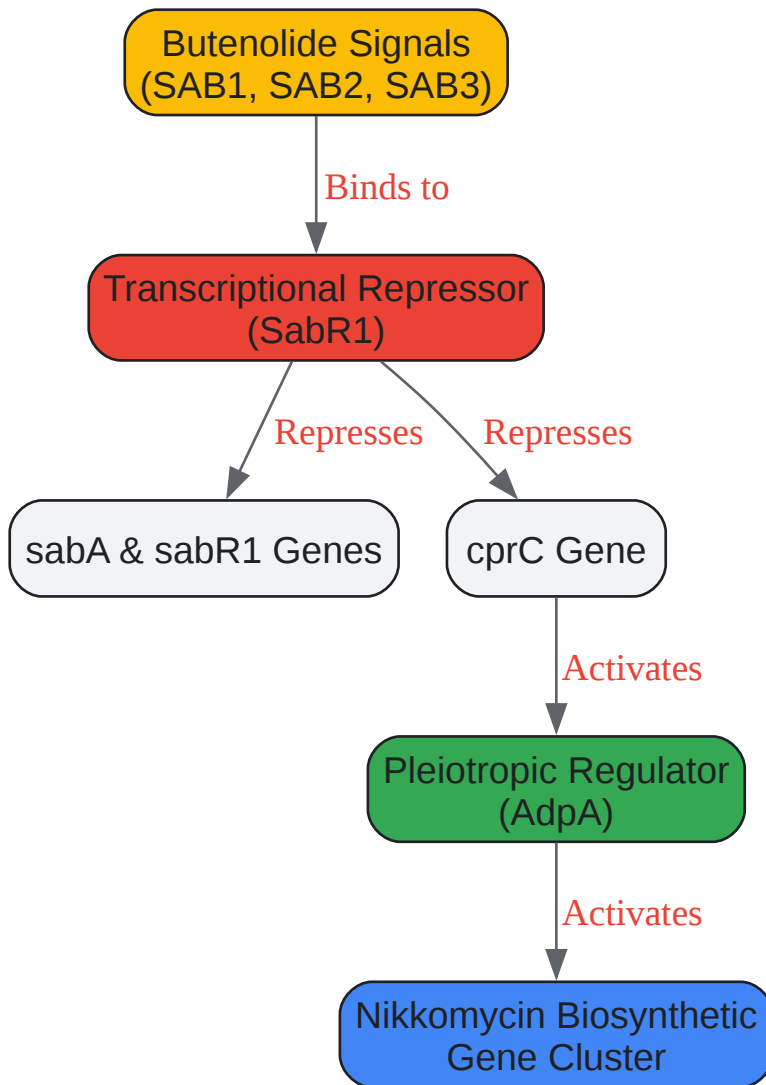
Characteristic	Nikkomycins Z & J	Nikkomycins Pseudo-Z & Pseudo-J
Isolated From	<i>Streptomyces tendae</i> Tü 901/PF 53+-3 [2]	<i>Streptomyces tendae</i> Tü 901/PF 53+-3 [2]
Glycosidic Bond	N-glycosidic bond	C-glycosidic bond [2]
Bond Location	Between uracil and sugar moiety	Between C-5 of uracil and C-1' of 5-amino-5-deoxy-D-allo-furanuronic acid [2]
Primary Method of Structure Elucidation	Not specified in search results	Two-dimensional NMR techniques and mass spectrometry [2]

Structural Elucidation and Regulatory Pathways

The discovery and structural determination of nikkomycins pseudo-Z and pseudo-J were achieved through the isolation of these metabolites from the fermentation broth of *Streptomyces tendae*, followed by structure elucidation using two-dimensional NMR techniques and mass spectrometry [2].

Subsequent research has identified a complex regulatory system that controls nikkomycin biosynthesis in *Streptomyces ansochromogenes*. This system involves butenolide-type signaling molecules (SABs), which are part of an emerging family of signaling molecules in *Streptomyces* that control traits like antibiotic production and morphological differentiation [4].

The following diagram illustrates the core regulatory pathway that governs nikkomycin production, based on the butenolide signaling system:



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Figure 1: Simplified butenolide signaling pathway regulating nikkomycin biosynthesis. Binding of butenolide signals (SABs) to the SabR1 repressor derepresses key genes, ultimately activating the nikkomycin cluster via AdpA [4].

Biological Activity and Drug Development Potential

Nikkomycins have been investigated for their potential as antifungal agents, with a summary of their profile and challenges provided in the table below.

Aspect	Description
Mode of Action	Competitive inhibition of chitin synthase enzymes, disrupting cell wall synthesis in fungi [1].
Spectrum of Activity	Most active against dimorphic fungi (e.g., <i>Coccidioides immitis</i>); moderate activity against <i>Candida albicans</i> and <i>Cryptococcus neoformans</i> ; generally low activity against molds [1].
Synergy	Displays synergistic effects with glucan synthase inhibitors (e.g., caspofungin) and azole antifungals (e.g., fluconazole) [1].
Clinical Status	Preclinical and Phase 1 studies showed low toxicity, but development has been hampered by a short half-life due to structural instability [1].

Suggestions for Further Research

To obtain the detailed experimental protocols you require, I suggest the following steps:

- **Access the Original Paper:** The full text of the 1989 paper "Metabolic products of microorganisms. 254. Structure of the new nikkomycins pseudo-Z and pseudo-J" in the *Journal of Antibiotics* will contain the specific experimental details for the NMR and mass spectrometry work [2].
- **Consult Methodological Guides:** The book "*Structure Elucidation and Properties of Nikkomycins, a New Class of Nucleoside - Peptide Antibiotics*" by Hanspaul Hagenmaier, identified in the search results, is likely a comprehensive source for classical structure elucidation techniques for this antibiotic class [5].
- **Explore Recent Reviews:** The topical article on "Nikkomycin" from ScienceDirect, along with other recent review papers, can provide a broader context and may cite key methodological studies [1].

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